

Application Notes and Protocols for GW2433 in Fatty Acid Oxidation Assays

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Compound of Interest

Compound Name: GW 2433

Cat. No.: B15543955

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Introduction

GW2433 is a potent dual agonist of Peroxisome Proliferator-Activated Receptor alpha (PPAR α) and delta (PPAR δ).^{[1][2][3]} These nuclear receptors are critical regulators of lipid metabolism, and their activation has been shown to increase the transcription of genes involved in fatty acid uptake, binding, and catabolism.^{[1][4][5]} Specifically, PPAR α and PPAR δ play key roles in promoting mitochondrial fatty acid oxidation (FAO), making GW2433 a valuable tool for studying metabolic diseases such as dyslipidemia and type II diabetes.^[2]

These application notes provide detailed protocols for utilizing GW2433 in fatty acid oxidation assays, enabling researchers to investigate its effects on cellular bioenergetics. The protocols are designed for both Seahorse XF platforms and traditional radiometric assays.

Mechanism of Action

As a dual PPAR α / δ agonist, GW2433 binds to and activates these receptors. Upon activation, the PPARs form a heterodimer with the Retinoid X Receptor (RXR) and bind to Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes. This interaction recruits coactivators and initiates the transcription of genes integral to fatty acid metabolism.

Key target genes include:

- Carnitine Palmitoyltransferase 1 (CPT1): The rate-limiting enzyme for the transport of long-chain fatty acids into the mitochondria for β -oxidation.[1][6]
- Fatty Acid Binding Proteins (FABPs): Involved in the intracellular transport of fatty acids.[1]
- Acyl-CoA Synthetases (ACS): Activate fatty acids for metabolism.

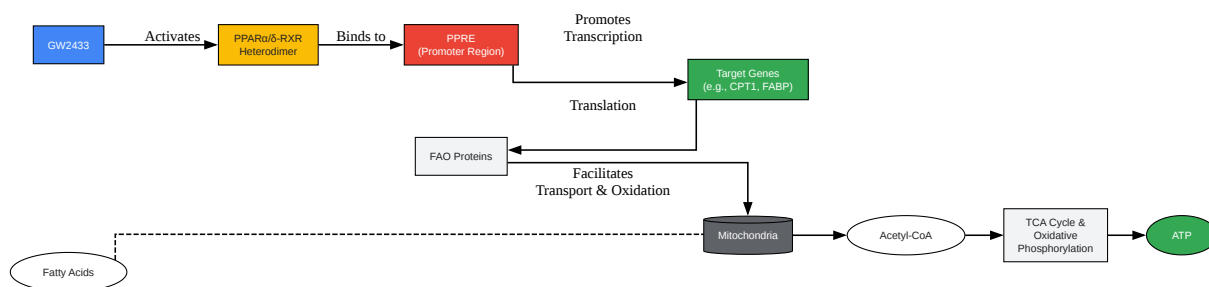
By upregulating these and other genes, GW2433 effectively enhances the capacity of cells to oxidize fatty acids for energy production.

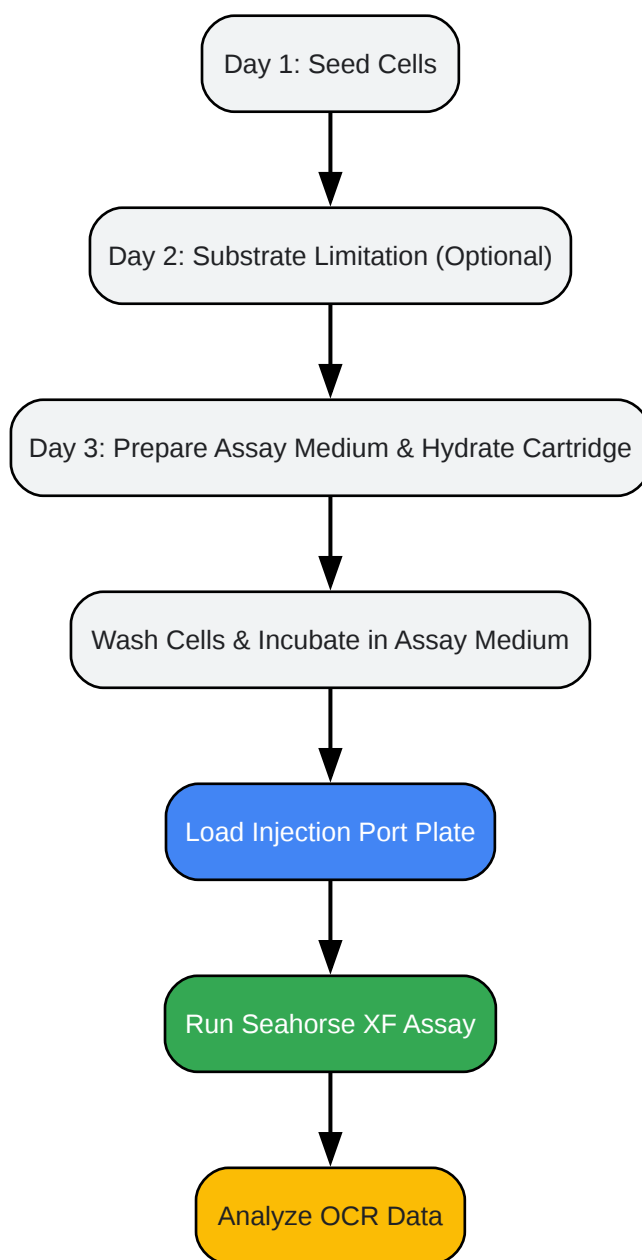
Quantitative Data

The following table summarizes the reported potency of GW2433 on a key target gene involved in fatty acid metabolism. While direct FAO EC50 values for GW2433 are not readily available in the public domain, the EC50 for the induction of Liver Fatty Acid Binding Protein (L-FABP) mRNA provides a strong indication of its biological activity.

Compound	Target	Assay	Effective Concentration (EC50)	Reference
GW2433	PPAR δ	L-FABP mRNA induction in ileal explants from PPAR α -null mice	~300 nM	[1]

Signaling Pathway





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